

Personal protective equipment for handling 3-(2H-tetrazol-5-yl)benzaldehyde

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Compound of Interest

Compound Name: 3-(2H-tetrazol-5-yl)benzaldehyde

Cat. No.: B159841

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Essential Safety and Handling Guide for 3-(2H-tetrazol-5-yl)benzaldehyde

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **3-(2H-tetrazol-5-yl)benzaldehyde** (CAS No: 136689-94-6). The following procedures for personal protective equipment, operational handling, and waste disposal are designed to ensure a safe laboratory environment.

Safety and Hazard Information

Signal Word: Warning^[1]

Hazard Statements: H302: Harmful if swallowed^[1].

Precautionary Statements:

- P264: Wash skin thoroughly after handling.^[1]
- P270: Do not eat, drink or smoke when using this product.^{[1][2]}
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.^[1]
- P501: Dispose of contents/container to an approved waste disposal plant.^[1]

Hazard Classifications:

- Acute Toxicity, Oral (Category 4)[1]
- Combustible Solids (Storage Class 11)[1]

The tetrazole functional group is known to be energetically unstable and may decompose explosively under conditions of heat, shock, or friction.[3] Therefore, it is crucial to handle this compound as a potentially reactive and explosive hazardous substance.[3]

Quantitative Data Summary

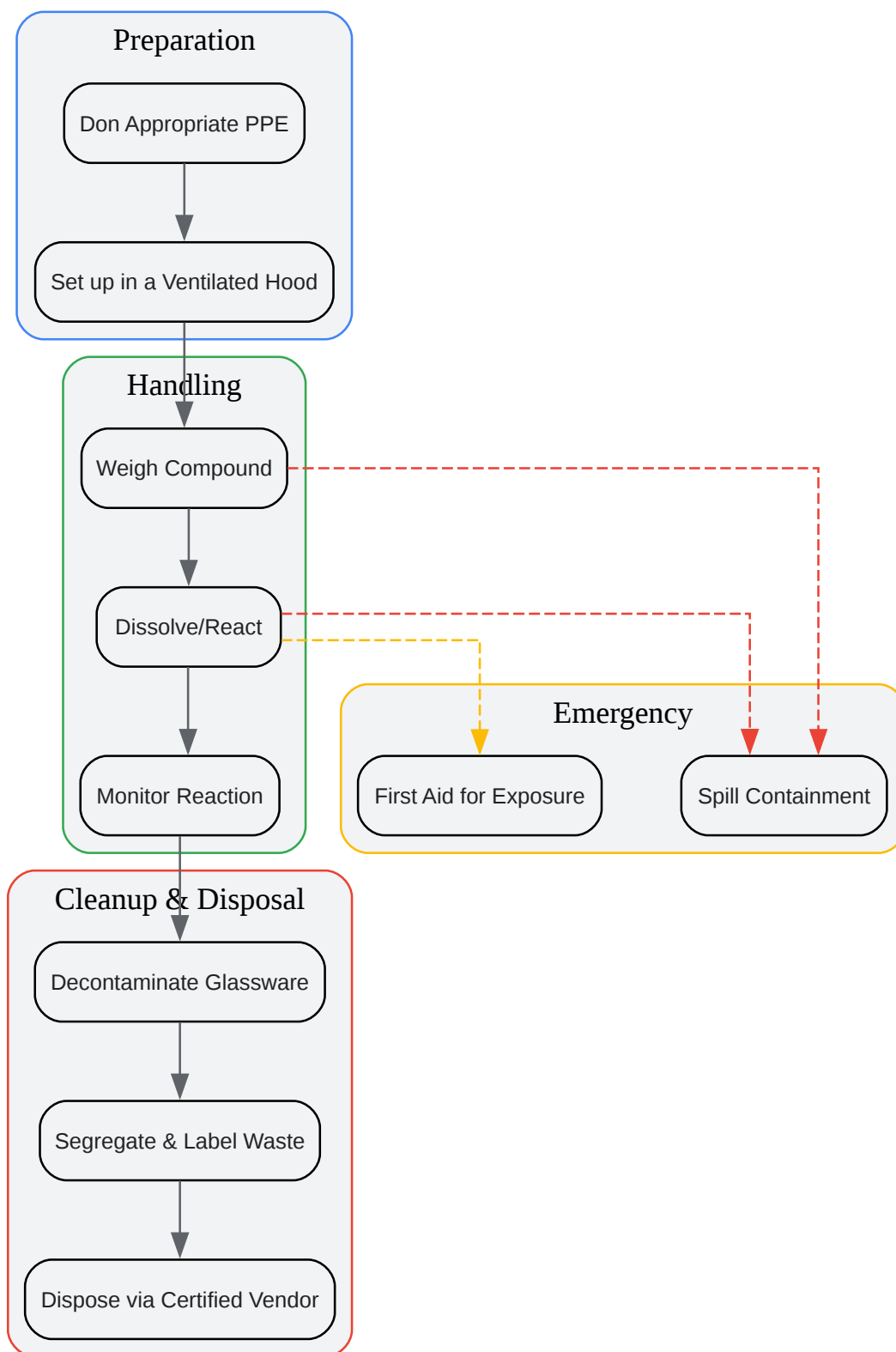
Property	Value	Source
Molecular Formula	C ₈ H ₆ N ₄ O	
Molecular Weight	174.16 g/mol	[4]
CAS Number	136689-94-6	
Storage Temperature	2-8°C, Inert atmosphere	[4]
Flash Point	Not applicable	[1]

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure safety. The following table outlines the recommended PPE for handling **3-(2H-tetrazol-5-yl)benzaldehyde**.

Body Part	Recommended Protection	Rationale and Specifications
Hands	Chemical-resistant gloves	Nitrile gloves are a suitable option for protection against aldehydes.[3][5] Always inspect gloves for integrity before use and practice proper glove removal technique.[6]
Eyes/Face	Chemical safety goggles and a face shield	Provides protection against splashes and potential projectiles.[3][7][8] Standard surgical masks with eye shields are not a substitute.[7]
Body	Flame-retardant lab coat or chemical-protective apron	A flame-retardant lab coat is recommended due to the potential explosive nature of tetrazole compounds.[3] An impervious chemical protective apron can be worn over the lab coat for added protection against splashes.[7]
Respiratory	NIOSH-approved respirator	A respirator may be required for tasks with a high risk of aerosol generation or in case of a spill.[6][7] Use in a well-ventilated area or under a chemical fume hood is essential.[2][6][9]
Feet	Closed-toe shoes	Shoes should be made of an impervious material to protect against spills.[7]

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **3-(2H-tetrazol-5-yl)benzaldehyde**.

Operational Plan

1. Engineering Controls:

- Always handle **3-(2H-tetrazol-5-yl)benzaldehyde** in a well-ventilated laboratory.
- Use a certified chemical fume hood for all weighing and transfer operations to minimize inhalation exposure.[\[6\]](#)[\[9\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[9\]](#)

2. Handling Procedures:

- Before handling, review the Safety Data Sheet (SDS).
- Avoid contact with skin and eyes.[\[2\]](#)[\[6\]](#)
- Do not breathe dust or vapors.[\[2\]](#)[\[6\]](#)
- Take precautionary measures against static discharge.[\[6\]](#)
- Keep the compound away from heat, sparks, and open flames.[\[2\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use and store in a cool, dry, and well-ventilated place under an inert atmosphere.[\[4\]](#)[\[6\]](#)

3. Spill Response:

- In case of a spill, evacuate the area immediately.
- Wear appropriate PPE, including a respirator, before re-entering the area to clean up the spill.[\[7\]](#)
- For a small spill, absorb the material with an inert substance (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[9\]](#)
- For a large spill, contain the spill and prevent it from entering drains.[\[2\]](#)[\[6\]](#) Collect the material using a method that does not generate dust.

- Ventilate the area and wash the spill site after the material has been removed.

Disposal Plan

1. Waste Segregation and Collection:

- All waste containing **3-(2H-tetrazol-5-yl)benzaldehyde**, including contaminated labware and PPE, must be collected in designated, labeled, and sealed containers.
- Due to its reactive nature, this compound should be treated as hazardous waste.[3]
- Do not mix this waste with other chemical waste streams unless compatibility has been confirmed.

2. On-Site Treatment:

- On-site chemical treatment or deactivation is not recommended without a validated and peer-reviewed protocol.[3] The high nitrogen content of the tetrazole ring presents a significant risk of uncontrolled, explosive decomposition.[3]

3. Final Disposal:

- All waste must be disposed of through a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of reactive and toxic chemical waste.
- Empty containers must be triple-rinsed, with the rinsate collected as hazardous waste, before being considered non-hazardous.[10]

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References

- 1. 3-(2H-Tetraazol-5-yl)benzaldehyde CAS 136689-94-6 Sigma-Aldrich [sigmaaldrich.com]
- 2. carlroth.com [carlroth.com]
- 3. benchchem.com [benchchem.com]
- 4. 136689-94-6|3-(2H-Tetrazol-5-yl)benzaldehyde|BLD Pharm [bldpharm.com]
- 5. ehs.utk.edu [ehs.utk.edu]
- 6. gustavus.edu [gustavus.edu]
- 7. cdc.gov [cdc.gov]
- 8. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 9. home.miracosta.edu [home.miracosta.edu]
- 10. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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